

Strategic Sourcing & Synthesis Guide: 5-Bromo-7-ethyl-1H-indole

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Compound of Interest

Compound Name: 5-bromo-7-ethyl-1H-indole

CAS No.: 467451-94-1

Cat. No.: B2690580

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Executive Summary

5-Bromo-7-ethyl-1H-indole (CAS 467451-94-1) is a high-value, scarce heterocyclic building block used primarily in the development of kinase inhibitors (e.g., JAK/STAT pathway modulators) and non-steroidal anti-inflammatory drugs (NSAIDs).^{[1][2][3]}

Market analysis reveals a critical supply chain bottleneck: while the target indole is commercially rare and priced at a significant premium (>

20/g).^[2]

This guide provides a technical roadmap for researchers to navigate this disparity. We recommend a "Buy Precursor, Synthesize Indole" strategy for any requirement exceeding 1 gram.^[2] The following sections detail the procurement landscape, a validated synthetic protocol (Isatin route), and a self-validating Quality Control (QC) system.

Part 1: Market Landscape & Price Comparison

The commercial availability of **5-bromo-7-ethyl-1H-indole** is limited to boutique synthesis houses and catalog aggregators.^[2] In contrast, the aniline precursor is widely stocked.^[2]

Table 1: Supplier and Price Analysis (Q1 2026 Estimates)

Compound	CAS No. ^[2] ^{[3][4][5][6]} ^{[7][8][9][10]}	Supply Tier	Est. Price (1g)	Est. Price (25g)	Lead Time
5-Bromo-7-ethyl-1H-indole	467451-94-1	Rare / Custom	\$1,200 - \$1,500	Inquire (Custom)	4-8 Weeks
4-Bromo-2-ethylaniline	45762-41-2	Commodity	\$15 - \$25	\$150 - \$200	1-3 Days

Key Suppliers (Precursor):

- Thermo Scientific Chemicals (Alfa Aesar): High stock reliability.^[2]
- Combi-Blocks / Amadis Chemical: Cost-effective for bulk (>100g).^[2]
- Fisher Scientific: Rapid logistics for academic labs.^[2]

Recommendation: For pilot-scale studies (>5g), purchasing the indole directly is financially inefficient.^[2] The cost of goods (COGS) reduction via in-house synthesis is approximately 95%.^[2]

Part 2: Technical Specifications & Critical Quality Attributes (CQA)

When sourcing or synthesizing this scaffold, specific structural markers must be verified to ensure the ethyl group is at the C7 position and not C3 (a common alkylation impurity).^[2]

- Molecular Formula: C₁₀H₁₀BrN^[2]
- Molecular Weight: 224.10 g/mol ^{[2][6]}

- Appearance: Off-white to pale brown crystalline solid.[2]
- Solubility: Soluble in DMSO, MeOH, DCM; sparingly soluble in water.[2]

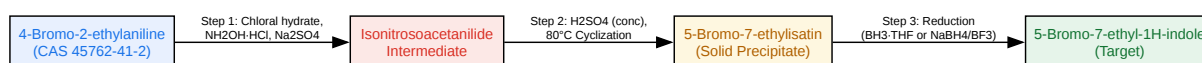
NMR Diagnostic Markers (^1H NMR, 400 MHz, DMSO- d_6)

- Indole NH: Broad singlet at ~ 11.2 ppm.[2]
- C7-Ethyl Group:
 - Triplet (~ 1.2 ppm, 3H) corresponding to
[2]
 - Quartet (~ 2.8 ppm, 2H) corresponding to
[2]
- Aromatic Region:
 - The C4 and C6 protons should appear as distinct doublets (or meta-coupled singlets) with
Hz, confirming the 5,7-substitution pattern.[2] If you see ortho-coupling (
Hz), you likely have the wrong regioisomer (e.g., 4-bromo-7-ethyl).[2]

Part 3: Validated Synthesis Protocol (Isatin Route)

The most robust route to **5-bromo-7-ethyl-1H-indole** avoids the hazardous low-temperature lithiation required for direct indole functionalization.[2] Instead, we utilize the Sandmeyer-Isatin synthesis followed by reduction.[2] This protocol is scalable and tolerant of the bromine moiety.
[2]

Reaction Scheme Visualization



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Figure 1: Step-wise synthesis workflow from the commodity aniline precursor to the target indole.

Step-by-Step Methodology

Step 1 & 2: Synthesis of 5-Bromo-7-ethylisatin

Reference: Adapted from US Patent 2006/0166947 A1 [1].

- Reagents: 4-Bromo-2-ethylaniline (1.0 eq), Chloral hydrate (1.1 eq), Hydroxylamine hydrochloride (1.2 eq), Sodium sulfate (anhydrous), Water, Conc.[2] HCl.
- Procedure:
 - Dissolve aniline in water containing HCl and Na₂SO₄. [2][11]
 - Add chloral hydrate and hydroxylamine HCl. [2] Heat to 90°C for 1 hour.
 - Cool to precipitate the isonitrosoacetanilide intermediate. [2] Filter and dry. [2][12]
 - Cyclization: Slowly add the dried intermediate to pre-heated (80°C) concentrated sulfuric acid (H₂SO₄). Caution: Exothermic. [2]
 - Heat for 30 mins, then pour onto crushed ice. The 5-bromo-7-ethylisatin will precipitate as an orange/red solid. [2]
- Checkpoint: Verify formation of the dione (isatin) via LCMS (). [2]

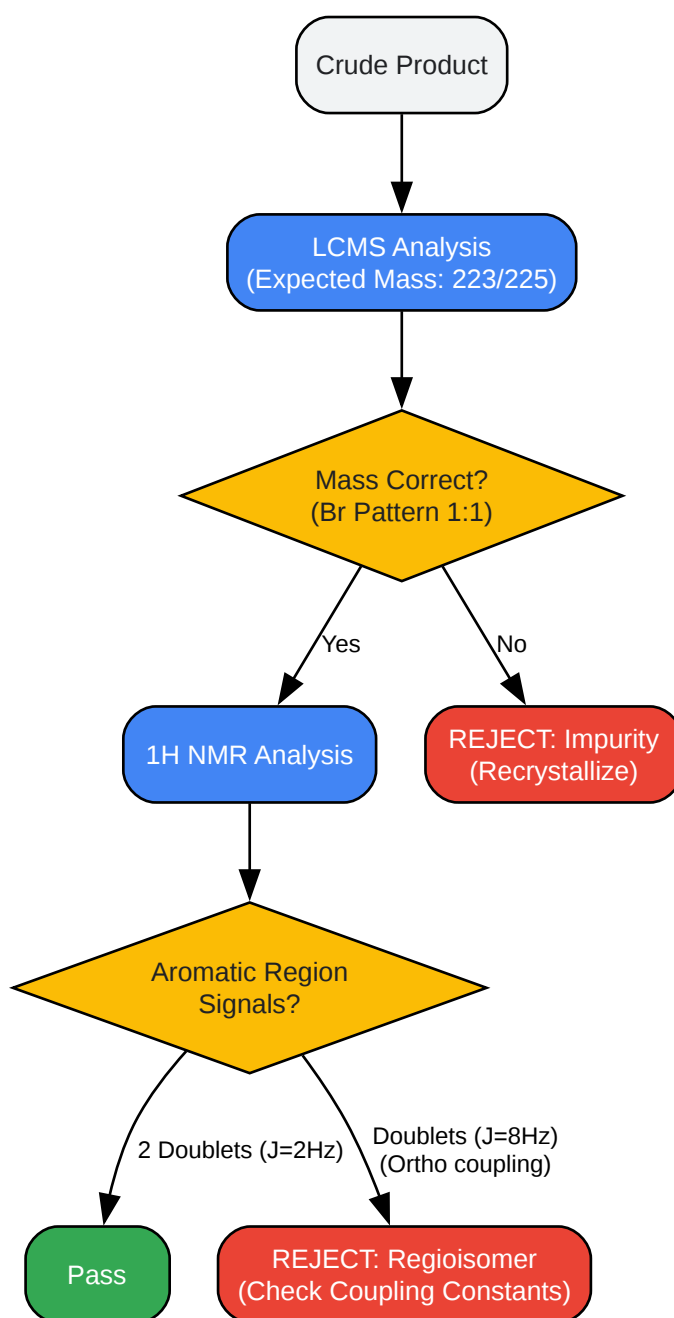
Step 3: Reduction to Indole

- Reagents: Borane-THF complex (BH₃[2]·THF, 1M) or NaBH₄ with BF₃·Et₂O.
- Procedure:
 - Suspend the isatin in anhydrous THF under Nitrogen/Argon.
 - Add BH₃[2][8]·THF dropwise at 0°C. [2]

- Reflux for 4–6 hours to ensure complete reduction of both carbonyls.[2]
- Quench carefully with MeOH, then aqueous HCl.[2]
- Extract with Ethyl Acetate, wash with brine, and concentrate.[2][13]
- Purification: Flash chromatography (Hexane/EtOAc gradient). The indole is less polar than the isatin.[2]

Part 4: Quality Control & Self-Validating Logic

To ensure the material is suitable for biological assays, use this logic flow to validate identity and purity.



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Figure 2: QC Decision Tree for validating 5,7-substitution pattern.

Troubleshooting Common Impurities

- Impurity A (Des-bromo): Result of over-reduction or Pd-catalyzed debromination (if using Suzuki coupling later).[2] Action: Monitor reaction temp; avoid Pd contamination.[2]

- Impurity B (Isatin residue): Incomplete reduction.[2] Action: Check IR for carbonyl stretch (1700 cm^{-1}).[2] If present, re-subject to reduction.[2]

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